

Technical Monograph: 4-Ethylethcathinone (4-EEC)[1][2]

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Compound of Interest

Compound Name: 4-Ethylethcathinone
(hydrochloride)

Cat. No.: B1158698

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Executive Summary

4-Ethylethcathinone (4-EEC) is a structural homolog of the controlled substance 4-Methylethcathinone (4-MEC). It belongs to the substituted cathinone class, specifically defined by an ethyl substituent at the para position of the phenyl ring and an N-ethyl group on the amine. As a "second-generation" cathinone, it emerged on the illicit market to circumvent legislation targeting 4-MEC and Mephedrone.

This guide provides a comprehensive technical analysis of 4-EEC, detailing its physicochemical properties, synthesis pathways, pharmacological mechanisms, and validated analytical protocols for identification.

Chemical Identity & Structural Characterization[3][4][5][6]

4-EEC is characterized by the presence of a beta-keto moiety and dual ethyl substitutions (ring and nitrogen). The extension of the alkyl chain on the phenyl ring from methyl (in 4-MEC) to

ethyl (in 4-EEC) increases lipophilicity, potentially altering blood-brain barrier (BBB) permeability and transporter selectivity.

Table 1: Physicochemical Constants

Property	Data
Common Name	4-EEC, 4-Ethylethcathinone
IUPAC Name	2-(ethylamino)-1-(4-ethylphenyl)propan-1-one
CAS Number (HCl)	2446466-62-0
Molecular Formula	C ₁₃ H ₁₉ NO
Molar Mass (Base)	205.30 g/mol
Molar Mass (HCl)	241.76 g/mol
Appearance	White crystalline powder (HCl salt)
Solubility	Soluble in H ₂ O, Ethanol, DMSO; Sparingly soluble in Et ₂ O
Base Peak (GC-MS)	m/z 72 (Immonium ion)
UV Max	~255-262 nm

Synthetic Routes & Production Logic

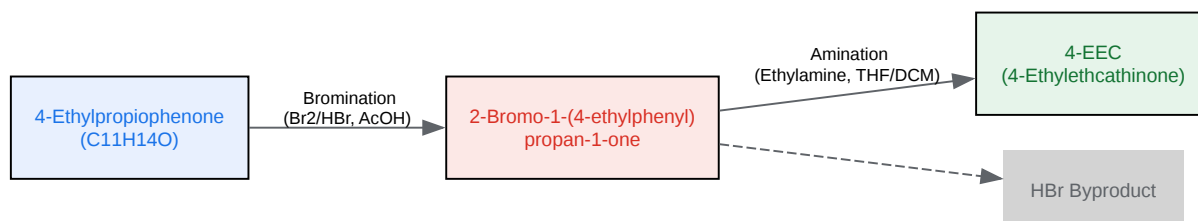
The synthesis of 4-EEC typically follows the standard "bromoketone" route used for most substituted cathinones. This method is favored in clandestine laboratories due to the availability of precursors and the simplicity of the reaction conditions.

Synthesis Workflow

- Precursor Selection:** The starting material is 4-ethylpropiophenone, which provides the necessary carbon skeleton with the pre-installed para-ethyl group.
- Alpha-Halogenation:** The ketone is brominated at the alpha position using elemental bromine (Br₂) or hydrobromic acid (HBr) in glacial acetic acid to form the intermediate 2-bromo-1-(4-ethylphenyl)propan-1-one.

- Nucleophilic Substitution (Amination): The bromo-intermediate undergoes S_N2 substitution with ethylamine (usually in excess or as a hydrochloride salt with a base) to yield 4-EEC.

Diagram 1: Synthetic Pathway (Graphviz)



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Caption: Step-wise synthesis of 4-EEC via alpha-bromination followed by amination.

Pharmacological Mechanism[8][9]

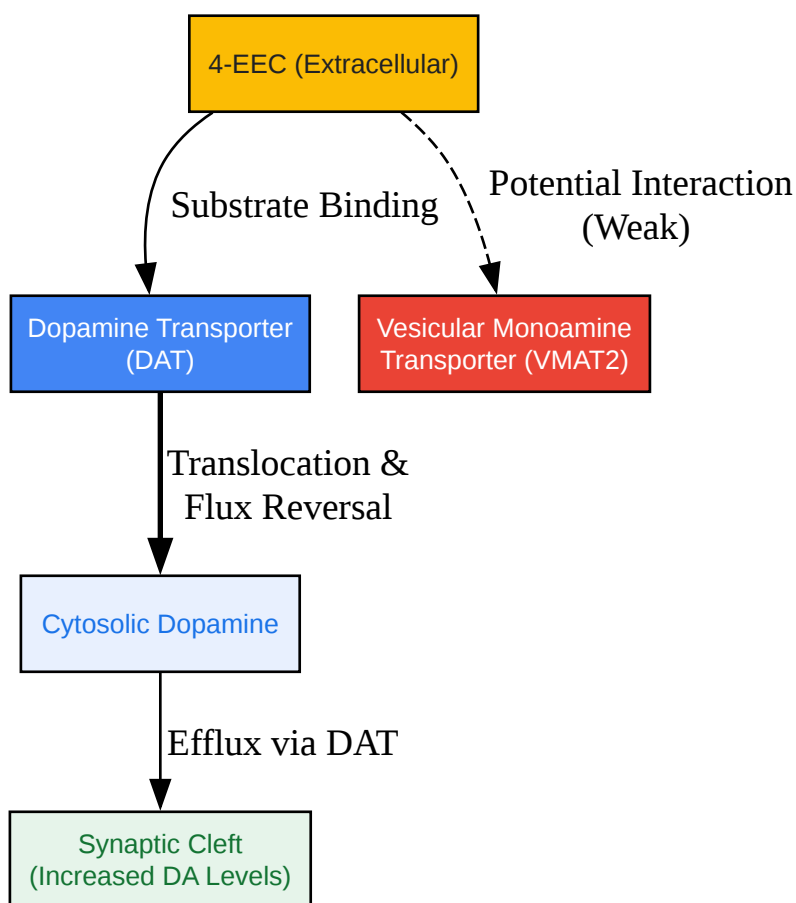
4-EEC acts as a monoamine transporter substrate, functioning similarly to other para-substituted cathinones like 4-MEC. Its psychoactive effects are driven by the release of dopamine (DA), norepinephrine (NE), and serotonin (5-HT) into the synaptic cleft.

Mechanism of Action

Unlike cocaine (which blocks reuptake), 4-EEC likely acts as a releaser. It binds to the transporter (DAT/NET/SERT), is translocated into the cytoplasm, and triggers the reversal of the transporter flux.

- Selectivity: The N-ethyl group (compared to N-methyl) typically reduces potency slightly but may increase selectivity for the Norepinephrine Transporter (NET) relative to DAT.
- Lipophilicity: The para-ethyl group increases lipophilicity (LogP), facilitating rapid BBB crossing, leading to a fast onset of action.

Diagram 2: Synaptic Interaction



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Caption: Mechanism of transporter-mediated dopamine efflux induced by 4-EEC.

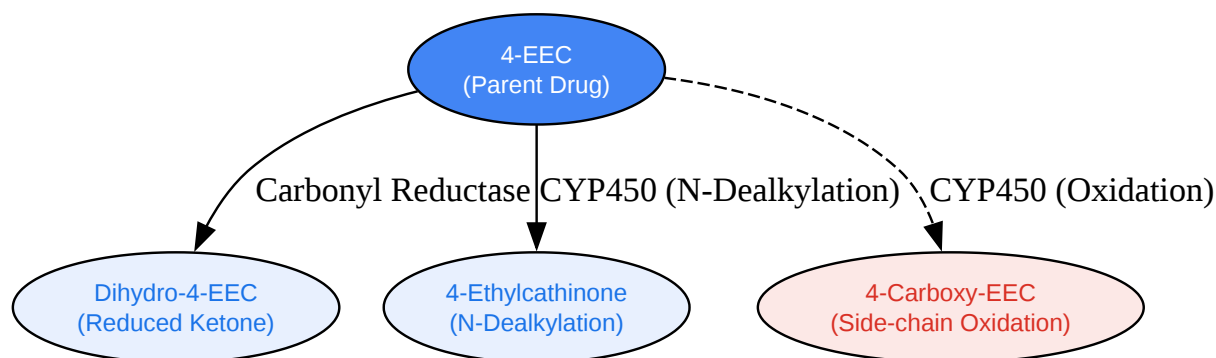
Metabolic Fate & Toxicology

Understanding the metabolism of 4-EEC is critical for forensic identification, as the parent drug may degrade or be eliminated rapidly. The metabolic profile is inferred from homologous compounds (4-MEC, 4-EMC).

Primary Metabolic Pathways

- **Beta-Keto Reduction:** The ketone group is reduced to a hydroxyl group, forming the dihydro-metabolite (diastereomers). This is often the dominant pathway for cathinones.
- **N-Dealkylation:** Removal of the N-ethyl group to form 4-Ethylcathinone (4-EC).
- **Oxidation:** Hydroxylation of the para-ethyl side chain (less common).

Diagram 3: Metabolic Tree



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Caption: Predicted Phase I metabolic pathways for 4-EEC based on structural analogs.

Analytical Protocols (Validation Ready)

GC-MS Identification

Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard for detecting 4-EEC in seized materials.

Sample Preparation:

- Dissolve 10 mg of sample in 1 mL of Methanol.
- (Optional) Derivatization with TFAA (Trifluoroacetic anhydride) to improve peak shape, though the native compound chromatographs well.

MS Fragmentation Pattern (EI, 70 eV):

- Base Peak (100%): m/z 72.
 - Interpretation: This corresponds to the immonium ion formed by alpha-cleavage: $[\text{CH}(\text{CH}_3)=\text{NH}(\text{CH}_2\text{CH}_3)]^+$. This is diagnostic for N-ethyl-alpha-methyl structures.^[1]
- Minor Ions: m/z 133 (4-ethylbenzoyl cation), m/z 105 (ethylphenyl cation).

- Molecular Ion:m/z 205 (often weak or absent).

NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) provides definitive structural confirmation.

¹H NMR (D₂O/CDCl₃) Highlights:

- Aryl Region: Two doublets (approx 7.2 - 7.8 ppm) indicating para-substitution.
- Alpha-Methine: Multiplet around 4.9 ppm.
- N-Ethyl Group: Quartet (~3.0 ppm) and Triplet (~1.3 ppm).
- Ring-Ethyl Group: Quartet (~2.7 ppm) and Triplet (~1.2 ppm).
- Alpha-Methyl: Doublet (~1.5 ppm).

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